

A Comparative Spectroscopic Analysis of 4-Fluoro-3-methoxybenzonitrile Isomers

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Compound of Interest

Compound Name: 4-Fluoro-3-methoxybenzonitrile

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed spectroscopic comparison of **4-Fluoro-3-methoxybenzonitrile** and its structural isomers. Understanding the unique spectral fingerprints of these closely related compounds is crucial for their unambiguous identification in complex reaction mixtures and for quality control in drug development processes. This document summarizes key spectroscopic data (^1H NMR, ^{13}C NMR, IR, and Mass Spectrometry) and provides standardized experimental protocols for data acquisition.

Spectroscopic Data Comparison

The following tables summarize the available spectroscopic data for five isomers of fluoro-methoxybenzonitrile. These isomers are:

- Isomer 1: **4-Fluoro-3-methoxybenzonitrile**
- Isomer 2: 3-Fluoro-4-methoxybenzonitrile
- Isomer 3: 2-Fluoro-5-methoxybenzonitrile
- Isomer 4: 5-Fluoro-2-methoxybenzonitrile
- Isomer 5: 2-Fluoro-3-methoxybenzonitrile

Table 1: ^1H NMR Spectral Data (400 MHz, CDCl_3)

Isomer	Chemical Shift (δ , ppm) and Multiplicity
4-Fluoro-3-methoxybenzonitrile	Data not available
3-Fluoro-4-methoxybenzonitrile	3.92 (s, 3H, OCH ₃), 7.02 (d, 2H), 7.66 (s, 1H), 7.92 (d, 2H)[1]
2-Fluoro-5-methoxybenzonitrile	Data not available
5-Fluoro-2-methoxybenzonitrile	Data not available
2-Fluoro-3-methoxybenzonitrile	Data not available
Reference: 3-Methoxybenzonitrile	3.83 (s, 3H), 7.13 (d, J=8.0Hz, 2H), 7.23 (d, J=8.0Hz, 1H), 7.37 (t, J=8.0Hz, 1H)[2]
Reference: 4-Methoxybenzonitrile	3.86 (s, 3H), 6.95 (d, J=8.0Hz, 2H), 7.58 (d, J=8.0Hz, 2H)[2]

Table 2: ¹³C NMR Spectral Data (100 MHz, CDCl₃)

Isomer	Chemical Shift (δ , ppm)
4-Fluoro-3-methoxybenzonitrile	Data not available
3-Fluoro-4-methoxybenzonitrile	55.79, 78.55, 113.34, 114.43, 115.12, 124.01, 133.46, 158.89, 164.80[1]
2-Fluoro-5-methoxybenzonitrile	Data not available
5-Fluoro-2-methoxybenzonitrile	Data not available
2-Fluoro-3-methoxybenzonitrile	Data not available
Reference: 3-Methoxybenzonitrile	55.3, 112.9, 116.6, 118.6, 119.1, 124.2, 130.1, 159.4[2]
Reference: 4-Methoxybenzonitrile	55.5, 103.9, 114.7, 119.2, 133.9, 162.8[2]

Table 3: Infrared (IR) Spectral Data (ATR-FTIR)

Isomer	Key Vibrational Frequencies (cm ⁻¹)
4-Fluoro-3-methoxybenzonitrile	Data available on PubChem CID 2737365.[3]
3-Fluoro-4-methoxybenzonitrile	Data not available
2-Fluoro-5-methoxybenzonitrile	Data not available
5-Fluoro-2-methoxybenzonitrile	Data not available
2-Fluoro-3-methoxybenzonitrile	Data not available

Table 4: Mass Spectrometry (MS) Data (Electron Ionization - EI)

Isomer	Molecular Ion (M ⁺) m/z	Key Fragment Ions m/z
4-Fluoro-3-methoxybenzonitrile	151.04	Predicted fragments require experimental data
3-Fluoro-4-methoxybenzonitrile	151.04	Predicted fragments require experimental data
2-Fluoro-5-methoxybenzonitrile	151.04	Predicted fragments require experimental data
5-Fluoro-2-methoxybenzonitrile	151.04	Predicted fragments require experimental data
2-Fluoro-3-methoxybenzonitrile	151.04	Predicted fragments require experimental data

Experimental Protocols

Detailed methodologies for the key spectroscopic techniques are provided below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Sample Preparation:

- Weigh 5-10 mg of the solid sample and dissolve it in approximately 0.6-0.7 mL of a deuterated solvent (e.g., Chloroform-d, CDCl₃).

- Ensure the sample is fully dissolved. If necessary, gently warm the solution or use a vortex mixer.
- Filter the solution through a pipette with a small cotton or glass wool plug to remove any particulate matter.
- Transfer the filtered solution into a clean, dry 5 mm NMR tube.

^1H and ^{13}C NMR Acquisition:

- Spectrometer: Bruker Avance-400 or equivalent.
- Solvent: CDCl_3 .
- Temperature: 298 K.
- ^1H NMR:
 - Frequency: 400 MHz.
 - Pulse Program: Standard single-pulse experiment.
 - Reference: Tetramethylsilane (TMS) at 0.00 ppm.
- ^{13}C NMR:
 - Frequency: 100 MHz.
 - Pulse Program: Proton-decoupled single-pulse experiment.
 - Reference: CDCl_3 at 77.16 ppm.

Attenuated Total Reflectance Fourier-Transform Infrared (ATR-FTIR) Spectroscopy

Sample Preparation and Analysis:

- Ensure the ATR crystal (e.g., diamond or zinc selenide) is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.[4]
- Record a background spectrum of the clean, empty ATR crystal.[4]
- Place a small amount of the solid sample directly onto the ATR crystal, ensuring complete coverage of the crystal surface.
- Apply pressure using the instrument's pressure clamp to ensure good contact between the sample and the crystal.[4]
- Acquire the FTIR spectrum, typically in the range of 4000-400 cm^{-1} .

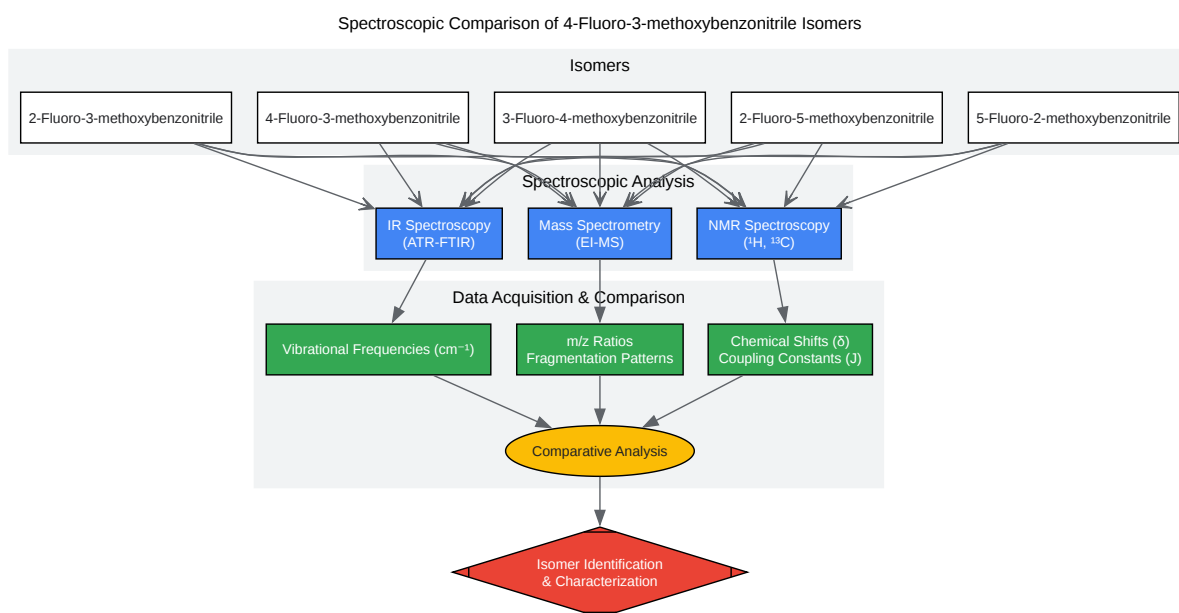
Electron Ionization Mass Spectrometry (EI-MS)

Sample Introduction and Analysis:

- Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe or after separation by gas chromatography (GC).
- The sample is vaporized by heating in the ion source.
- The gaseous molecules are then bombarded with a beam of high-energy electrons (typically 70 eV), causing ionization and fragmentation.[5]
- The resulting positive ions (molecular ion and fragment ions) are accelerated and separated based on their mass-to-charge (m/z) ratio by a mass analyzer.
- A mass spectrum is generated by plotting the relative abundance of the ions as a function of their m/z ratio. Aromatic compounds typically show a prominent molecular ion peak.[6]

Experimental Workflow

The logical flow for the spectroscopic analysis and comparison of the isomers is depicted in the following diagram.



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Spectroscopic analysis workflow.

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References

- 1. minio.scielo.br [minio.scielo.br]
- 2. rsc.org [rsc.org]
- 3. 4-Fluoro-3-methoxybenzonitrile | C₈H₆FNO | CID 2737365 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. agilent.com [agilent.com]
- 5. Electron Ionization - Creative Proteomics [creative-proteomics.com]
- 6. researchgate.net [researchgate.net]
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